

Application Note: Spectrophotometric Determination of Lead(II) Using Mordant Blue 18

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Compound of Interest

Compound Name: Mordant Blue 18

Cat. No.: B12277993

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Executive Summary

This application note details the protocol for the sensitive detection of Lead(II) ions () using **Mordant Blue 18** (C.I. 16680). While **Mordant Blue 18** (Chrome Fast Blue) is historically utilized for Aluminum and Beryllium determination, its azo-dye structure containing o,o'-dihydroxy or o-hydroxy-o'-carboxy chelating groups makes it a potent ligand for detection.

This guide provides a self-validating workflow for researchers to establish a quantitative spectrophotometric assay. It leverages micellar sensitization (using surfactants) to enhance the molar absorptivity of the complex, ensuring low limits of detection (LOD) suitable for environmental and toxicological screening.

Scientific Principles & Mechanism

The Chelation Mechanism

Mordant Blue 18 acts as a tridentate or bidentate ligand. In aqueous solution, the dye exists in a specific tautomeric form (typically magenta/red). Upon the introduction of

at a controlled pH, the metal ion coordinates with the azo nitrogen and the phenolic oxygen (hydroxyl group).

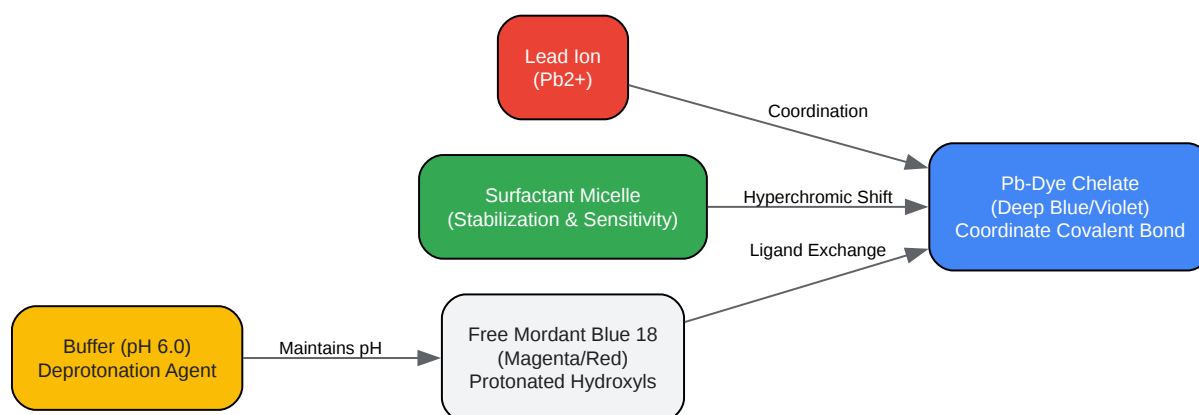
This coordination stabilizes the excited state of the dye molecule, causing a bathochromic shift (Red Shift) in the absorption spectrum. The color typically shifts from Magenta (Free Ligand) to Deep Blue/Violet (Metal Complex).

Reaction Kinetics & Micellar Sensitization

The reaction between

and azo dyes can be slow or yield low intensity in pure aqueous media. This protocol incorporates a surfactant (CTAB or SDS) to form micelles.

- **Role of Surfactant:** The hydrophobic core of the micelle concentrates the dye and metal, while the charged surface stabilizes the complex. This results in a hyperchromic effect (increased absorbance) and improved stability.



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Figure 1: Mechanistic pathway of Lead(II) chelation by **Mordant Blue 18** enhanced by micellar media.

Experimental Protocol

Reagents and Equipment

- Spectrophotometer: Double-beam UV-Vis spectrophotometer (10 mm quartz cells).
- **Mordant Blue 18** Stock (0.05%): Dissolve 0.05 g of **Mordant Blue 18** (CAS 6844-73-1) in 100 mL of 50% Ethanol-Water.
- Lead(II) Standard Solution (1000 ppm): Dissolve 1.598 g of

in 1 L of distilled water containing 1 mL conc.

. Dilute to working standards (1–10

).
- Buffer Solution (pH 6.0): Hexamine-HCl buffer or Acetate Buffer.
 - Preparation: Mix 0.2M Sodium Acetate and 0.2M Acetic Acid to achieve pH 6.0.
- Surfactant (1%): Cetyltrimethylammonium bromide (CTAB) or Sodium Dodecyl Sulfate (SDS) in water.
- Masking Solution: 5% Thiourea (to mask Copper) and 5% Sodium Fluoride (to mask Iron).

Method Optimization (The "Scan" Phase)

Before routine analysis, the exact

must be confirmed for your specific batch of dye.

- Blank: 1 mL Buffer + 1 mL Dye + 8 mL Water.
- Test: 1 mL Buffer + 1 mL Dye + 1 mL Pb Standard (10 ppm) + 7 mL Water.
- Scan: Run spectrum from 400 nm to 700 nm.
- Result: The "Test" solution will show a new peak (likely 550–600 nm) distinct from the "Blank." This is your analytical wavelength (

).

Standard Operating Procedure (SOP)

Step	Action	Critical Note
1	Aliquot Sample	Transfer 1.0 mL of sample (or standard) into a 10 mL volumetric flask.
2	pH Adjustment	Add 2.0 mL of Buffer Solution (pH 6.0). Verify pH is .
3	Masking (Optional)	If Fe/Cu interference is suspected, add 0.5 mL Masking Solution.
4	Dye Addition	Add 1.5 mL of Mordant Blue 18 stock solution. Mix gently.
5	Sensitization	Add 1.0 mL of Surfactant (CTAB/SDS).
6	Dilution	Dilute to mark (10 mL) with distilled water.
7	Incubation	Allow to stand for 10 minutes at room temperature for color development.
8	Measurement	Measure Absorbance at against a Reagent Blank.

Data Analysis & Validation

Calibration

Prepare a calibration curve using Pb standards: 0, 2, 4, 6, 8, 10

.

- Plot Absorbance (Y-axis) vs. Concentration (X-axis).

- Calculate the Regression Equation:

.

- Acceptance Criteria:

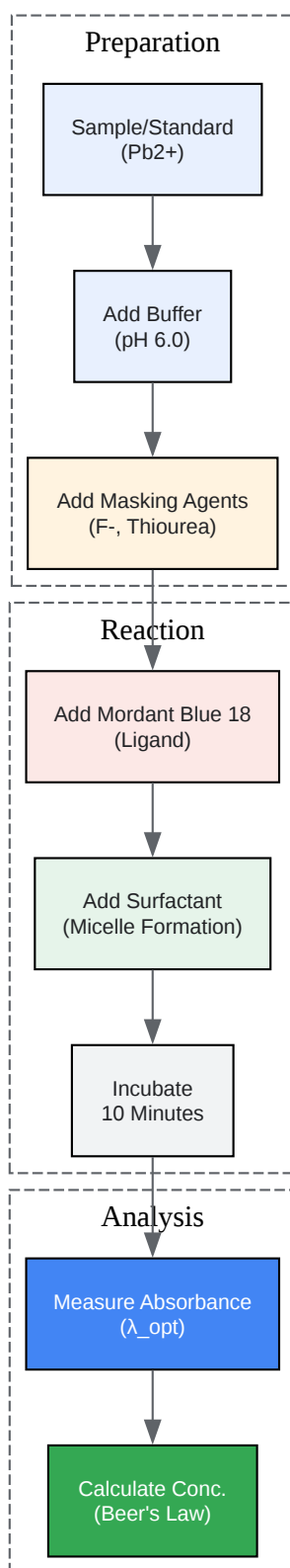
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Interference Management

Mordant dyes are non-specific chelators. Interferences must be managed chemically.

Interfering Ion	Masking Agent	Mechanism
	Sodium Fluoride ()	Forms stable complex, preventing dye binding.
	Thiourea	Reduces to and complexes it.
	Cyanide (Caution)	Forms . Alternative: pH control. [1]

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for Pb(II) determination.

References

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